

Characterization of 1,2-Epoxy-9-decene: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Epoxy-9-decene

Cat. No.: B1583044

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive characterization of **1,2-Epoxy-9-decene**, a bifunctional molecule featuring both an epoxide and a terminal alkene. This unique structure makes it a valuable building block in various fields, including polymer chemistry, materials science, and bioconjugation. This document outlines its physicochemical properties, spectroscopic data, synthesis protocols, and key applications, presenting data in a structured format for ease of reference. Detailed experimental methodologies and visual diagrams of reaction pathways are provided to facilitate its use in research and development.

Physicochemical Properties

1,2-Epoxy-9-decene is a colorless liquid at room temperature. Its fundamental physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	85721-25-1	[1]
Molecular Formula	C ₁₀ H ₁₈ O	[1]
Molecular Weight	154.25 g/mol	[1]
Boiling Point	199.8 °C	[1]
Density	0.842 g/mL at 25 °C	
Refractive Index (n ₂₀ /D)	1.442	

Synthesis of 1,2-Epoxy-9-decene

The most common method for the synthesis of **1,2-Epoxy-9-decene** is the selective epoxidation of one of the double bonds of 1,9-decadiene. The terminal double bonds are more sterically accessible and therefore more reactive towards epoxidation than internal double bonds. A widely used oxidizing agent for this transformation is meta-chloroperoxybenzoic acid (m-CPBA).[2][3]

Experimental Protocol: Epoxidation of 1,9-Decadiene with m-CPBA

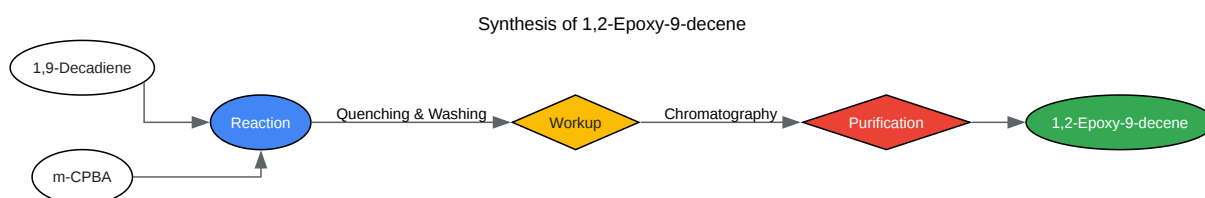
Materials:

- 1,9-Decadiene
- meta-Chloroperoxybenzoic acid (m-CPBA)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Round-bottom flask

- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 1,9-decadiene in dichloromethane (DCM).
- Cool the solution to 0 °C in an ice bath with stirring.
- Slowly add a solution of m-CPBA in DCM to the cooled solution of 1,9-decadiene. The slow addition is crucial to control the exothermic reaction and to minimize the formation of the di-epoxide.
- Allow the reaction mixture to stir at 0 °C for several hours and then warm to room temperature, monitoring the progress of the reaction by thin-layer chromatography (TLC).
- Once the reaction is complete, quench the reaction by washing the organic layer with a saturated sodium bicarbonate solution to remove the m-chlorobenzoic acid byproduct.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel to yield pure **1,2-Epoxy-9-decene**.



[Click to download full resolution via product page](#)**Fig. 1:** General workflow for the synthesis of **1,2-Epoxy-9-decene**.

Spectroscopic Characterization

The structure of **1,2-Epoxy-9-decene** can be confirmed by various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra provide detailed information about the carbon-hydrogen framework of the molecule.

^1H NMR Spectral Data (CDCl_3):

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~5.8	m	1H	-CH=CH ₂
~5.0	m	2H	-CH=CH ₂
~2.9	m	1H	Epoxide CH
~2.7	m	1H	Epoxide CH ₂
~2.4	m	1H	Epoxide CH ₂
~2.0	m	2H	-CH ₂ -CH=CH ₂
~1.5	m	2H	-CH ₂ -
~1.4	m	6H	-(CH ₂) ₃ -

^{13}C NMR Spectral Data (CDCl_3):[\[4\]](#)

Chemical Shift (δ) ppm	Assignment
~139	CH=CH ₂
~114	CH=CH ₂
~52	Epoxide CH
~47	Epoxide CH ₂
~34	-CH ₂ -CH=CH ₂
~32	-CH ₂ -
~29	-(CH ₂) ₃ -
~26	-CH ₂ -

Infrared (IR) Spectroscopy

The IR spectrum of **1,2-Epoxy-9-decene** shows characteristic absorption bands for the epoxide ring and the terminal alkene.

Wavenumber (cm ⁻¹)	Functional Group	Vibration Mode
~3080	C-H (alkene)	Stretching
~2920, ~2850	C-H (alkane)	Stretching
~1640	C=C	Stretching
~1250	C-O (epoxide)	Asymmetric stretching
~910, ~830	C-O-C (epoxide)	Ring breathing

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **1,2-Epoxy-9-decene** would show the molecular ion peak and characteristic fragmentation patterns.

m/z	Interpretation
154	$[M]^+$ (Molecular ion)
123	$[M - CH_2CH=CH_2]^+$
97	$[M - C_4H_7O]^+$
83	$[C_6H_{11}]^+$
57	$[C_4H_9]^+$ or $[C_3H_5O]^+$
43	$[C_3H_7]^+$ or $[C_2H_3O]^+$

Reactivity and Applications

The bifunctional nature of **1,2-Epoxy-9-decene** allows for a range of chemical transformations, making it a versatile intermediate in organic synthesis and materials science.

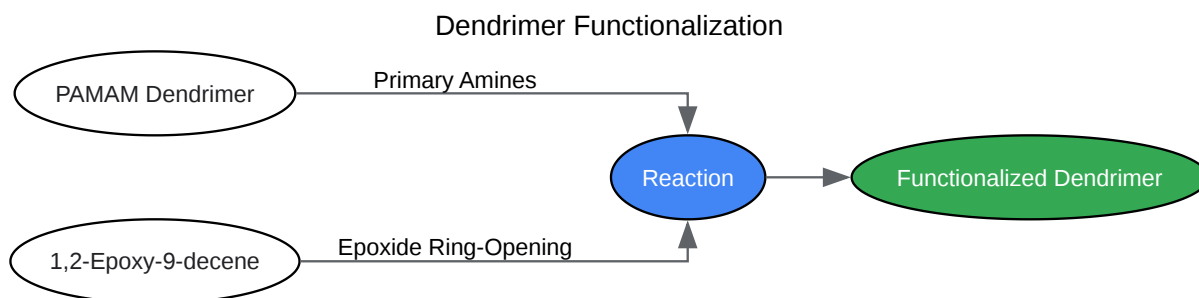
Dendrimer Synthesis

1,2-Epoxy-9-decene can be used in the divergent synthesis of dendrimers. The epoxide ring readily undergoes nucleophilic ring-opening with amines, such as those on the surface of poly(amidoamine) (PAMAM) or poly(propylene imine) (PPI) dendrimers.^[5] This reaction allows for the functionalization of the dendrimer surface, introducing long aliphatic chains with a terminal double bond.

Experimental Protocol: Functionalization of a PAMAM Dendrimer

- Dissolve the PAMAM dendrimer in a suitable solvent like methanol.
- Add a stoichiometric excess of **1,2-Epoxy-9-decene** to the dendrimer solution.
- Stir the reaction mixture at room temperature for 24-48 hours.
- Monitor the reaction by NMR spectroscopy to confirm the ring-opening of the epoxide.
- Remove the excess **1,2-Epoxy-9-decene** and solvent under reduced pressure.

- The resulting functionalized dendrimer can be purified by dialysis or size exclusion chromatography.



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Fig. 2: Reaction scheme for the functionalization of a PAMAM dendrimer.

Surface Modification of Semiconductors

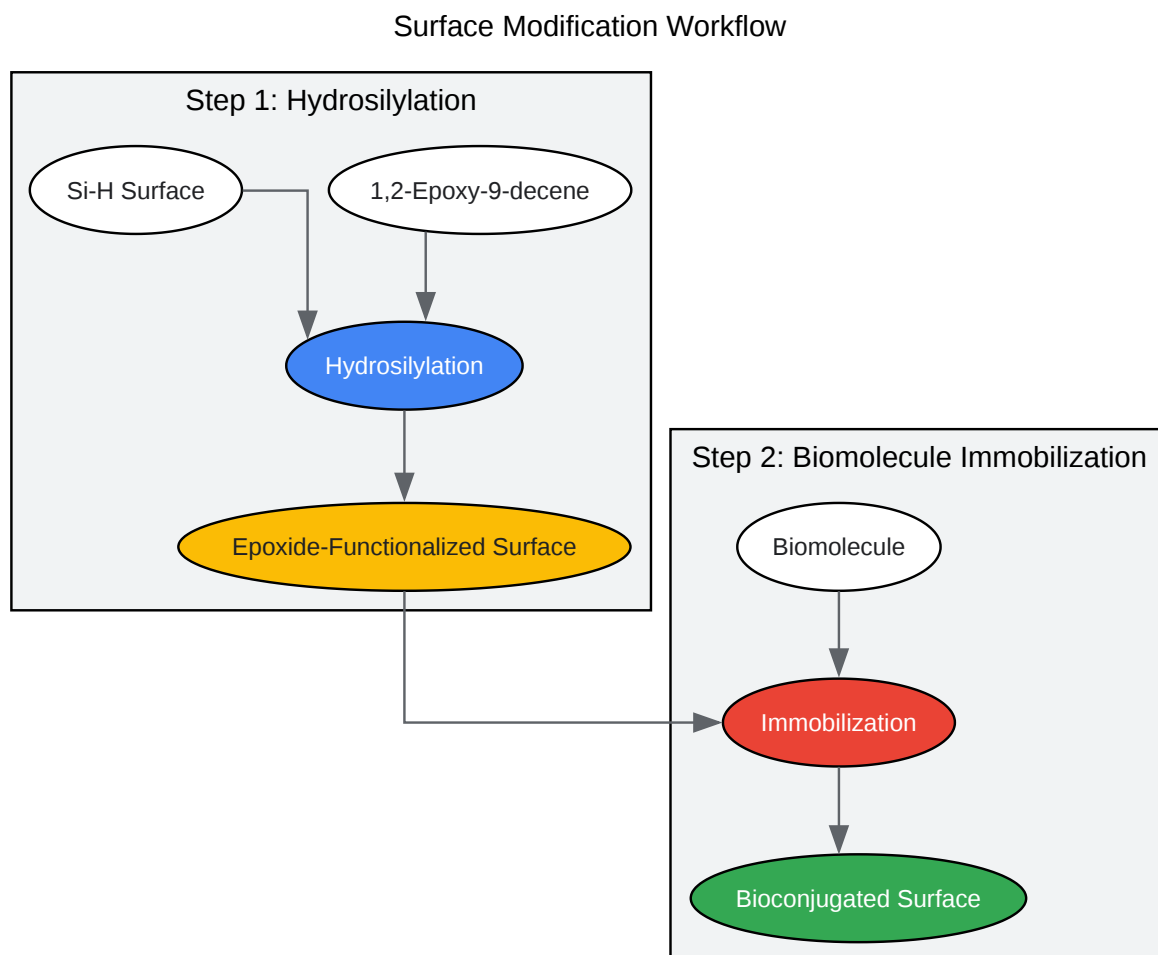
1,2-Epoxy-9-decene is utilized in a two-step process to covalently attach biomolecules to semiconductor surfaces, such as silicon.[6] The first step involves the hydrosilylation of the terminal alkene onto a hydrogen-terminated silicon surface. In the second step, the epoxide ring serves as a reactive handle for the immobilization of biomolecules containing nucleophilic groups (e.g., amines or thiols).

Experimental Protocol: Surface Modification of Silicon

- Prepare a hydrogen-terminated silicon (Si-H) surface by etching a silicon wafer with hydrofluoric acid (HF).
- Immerse the Si-H wafer in a solution of **1,2-Epoxy-9-decene** in a non-polar solvent.
- Initiate the hydrosilylation reaction by either UV irradiation or thermal activation.
- After the reaction, rinse the wafer thoroughly with solvent to remove any unreacted **1,2-Epoxy-9-decene**.
- The epoxide-functionalized silicon surface is now ready for reaction with a biomolecule. Immerse the wafer in a solution of the biomolecule (e.g., a protein in a suitable buffer) and

allow it to react for several hours.

- Rinse the wafer to remove any non-covalently bound biomolecules.



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Fig. 3: Two-step process for the surface modification of silicon.

Safety Information

1,2-Epoxy-9-decene is a chemical that should be handled with appropriate safety precautions in a well-ventilated fume hood. It is advisable to wear personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

1,2-Epoxy-9-decene is a versatile chemical compound with a unique bifunctional structure that enables a wide range of applications in materials science and biotechnology. This guide has provided a detailed characterization of its properties, synthesis, and reactivity, offering valuable information for researchers and developers working in these fields. The provided experimental protocols and reaction diagrams serve as a practical resource for the successful application of this compound in innovative research and development projects.

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